

Bergenin Pentaacetate molecular formula and weight confirmation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bergenin Pentaacetate*

Cat. No.: *B182837*

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An In-depth Technical Guide to Bergenin Pentaacetate

For researchers, scientists, and professionals in drug development, this guide provides a comprehensive overview of **Bergenin Pentaacetate**, including its physicochemical properties, synthesis, and known biological activities.

Core Molecular Data

Bergenin Pentaacetate is a derivative of the natural compound bergenin. Its fundamental molecular characteristics are summarized below.

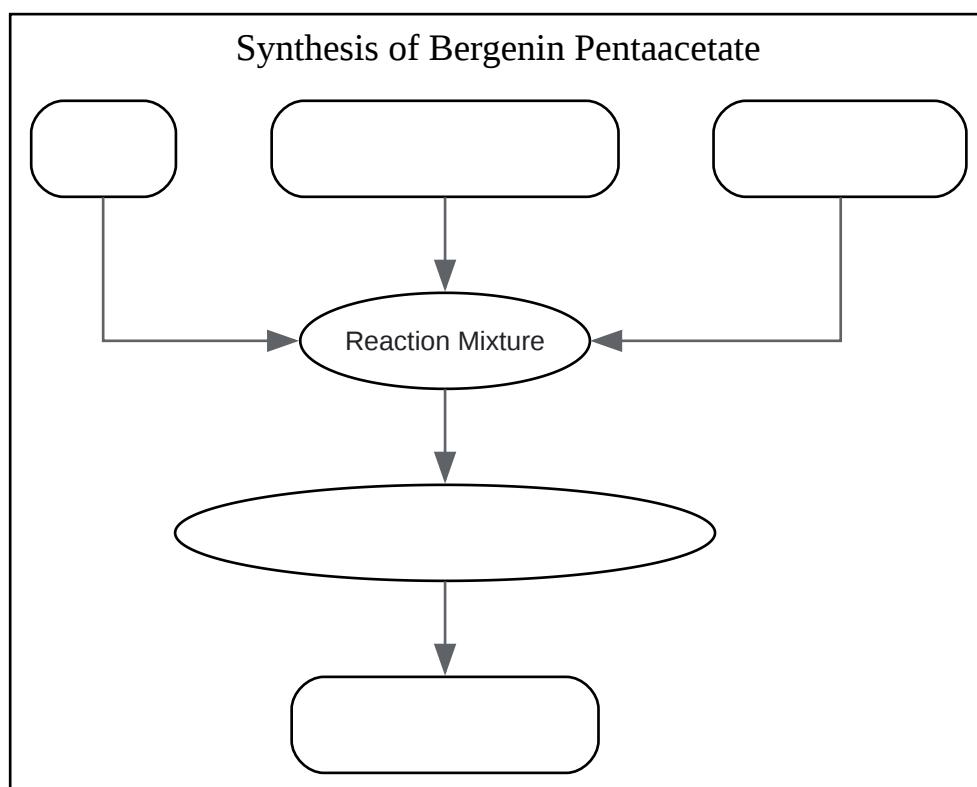
Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₆ O ₁₄	[1] [2]
Molecular Weight	538.5 g/mol	[1] [2] [3]
Physical State	Crystalline solid, white to off-white	[3] [4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3] [4] [5]
CAS Number	14531-47-6	[3]

Experimental Protocols

General Synthesis of Bergenin Derivatives

While a specific, detailed protocol for the synthesis of **Bergenin Pentaacetate** was not found in the reviewed literature, a general method for the preparation of acetylated bergenin derivatives can be inferred. One study on the synthesis of bergenin derivatives as immunosuppressants provides a general procedure for modification. Another study mentions the chemoenzymatic synthesis of **Bergenin Pentaacetate** derivatives.[2][6] The acetylation of bergenin would involve the reaction of bergenin with an acetylating agent, such as acetic anhydride, in the presence of a suitable catalyst.

A plausible experimental workflow for the synthesis is outlined below.



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A generalized workflow for the synthesis of **Bergenin Pentaacetate**.

Analytical Method: High-Performance Thin-Layer Chromatography (HPTLC) for Bergenin

An HPTLC method has been developed for the quantification of bergenin in various extracts.^[7] ^[8] This method can be adapted for the analysis of **Bergenin Pentaacetate**.

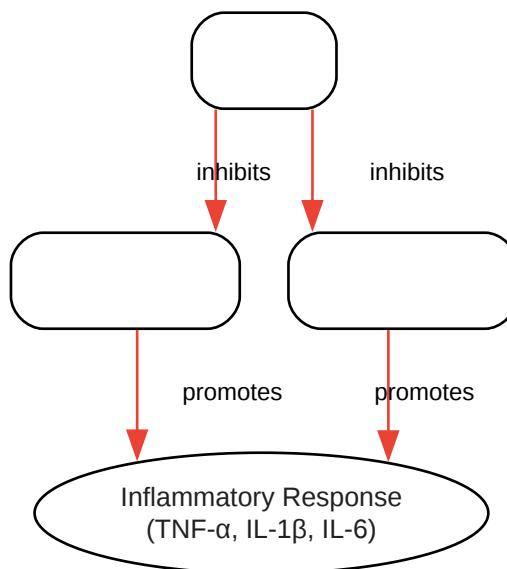
- Stationary Phase: Precoated HPTLC silica gel 60 F₂₅₄ plates.
- Mobile Phase: Chloroform: Methanol: Acetic Acid (8:1:1, v/v/v).
- Detection: Densitometric scanning at 276 nm.
- Result: This method yields a well-resolved peak for bergenin with an R_f value of 0.28 ± 0.03. ^[8]

Biological Activity and Signaling Pathways

Bergenin, the parent compound of **Bergenin Pentaacetate**, exhibits a wide range of biological activities.^[9] It is likely that **Bergenin Pentaacetate** acts as a prodrug, being metabolized to bergenin to exert its effects. Some acetylated derivatives of bergenin have shown potential as anti-arhythmic agents.^[8] The known signaling pathways modulated by bergenin are detailed below.

Inhibition of NF-κB and MAPK Signaling Pathways

Bergenin has been shown to inhibit the activation of the NF-κB and MAPK signaling pathways, which are crucial in the inflammatory response.^{[10][11]} By suppressing these pathways, bergenin can reduce the production of pro-inflammatory cytokines such as TNF-α, IL-1β, and IL-6.^[4]

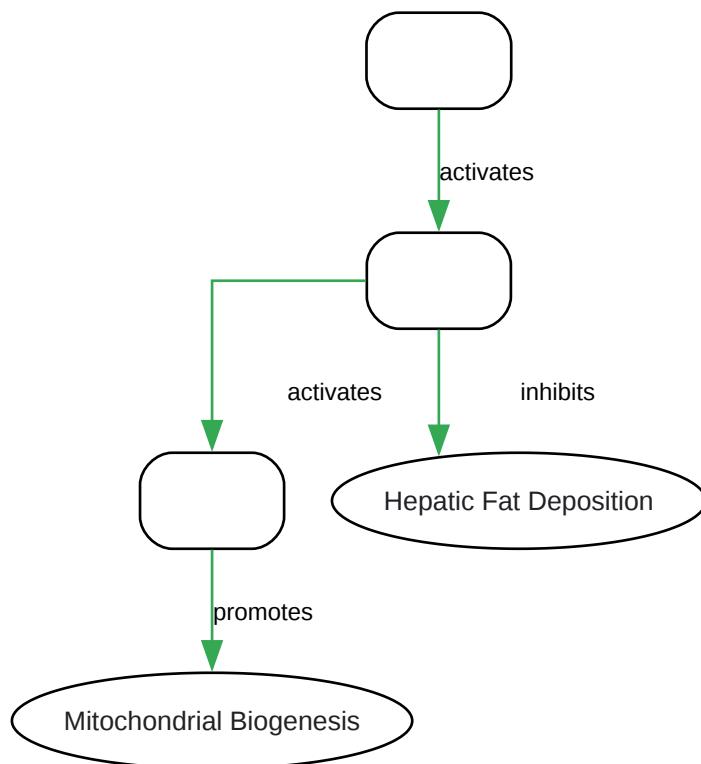


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Bergenin's inhibitory effect on inflammatory signaling pathways.

Activation of the AMPK Signaling Pathway

Bergenin has been found to activate the AMP-activated protein kinase (AMPK) signaling pathway.^{[3][7]} This activation plays a role in inhibiting hepatic fat deposition and may be beneficial in the context of alcoholic liver disease.^{[7][12]} The activation of AMPK by bergenin can also promote mitochondrial biogenesis through the AMPK/SIRT1 axis in hepatocytes.^{[1][3]}

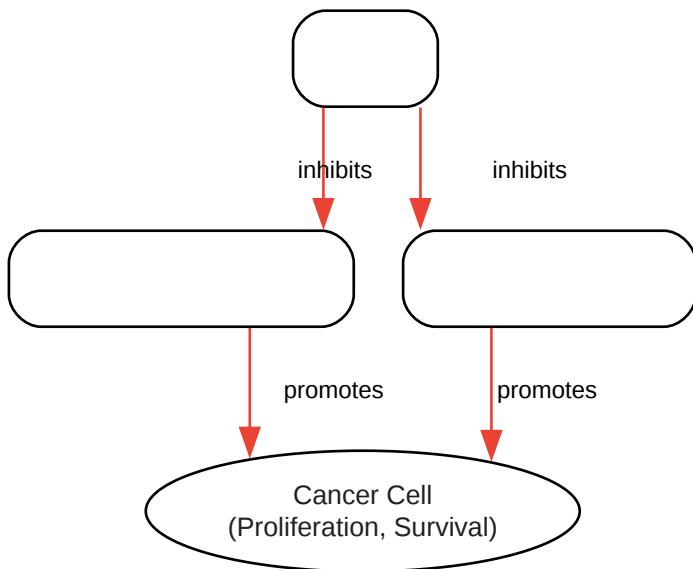


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Bergenin's activation of the AMPK signaling pathway.

Modulation of PI3K/Akt/mTOR and MAPK/ERK Pathways

In the context of cancer, particularly hepatocellular carcinoma, bergenin has been shown to exert anti-cancer activity by concurrently inhibiting the PI3K/Akt/mTOR and MAPK/ERK signaling pathways.^{[13][14][15]} In bladder cancer, bergenin has been found to inhibit cancer progression by activating the PPAR γ /PTEN/Akt signal pathway.^[16]



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Bergenin's inhibitory effects on cancer-related signaling pathways.

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- To cite this document: BenchChem. [Bergenin Pentaacetate molecular formula and weight confirmation]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b182837#bergenin-pentaacetate-molecular-formula-and-weight-confirmation\]](https://www.benchchem.com/product/b182837#bergenin-pentaacetate-molecular-formula-and-weight-confirmation)

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